Operational Safety & Handling Protocol: 5-Chloro-2-(methylsulfanyl)aniline Hydrochloride

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Compound of Interest

Compound Name:	*5-Chloro-2-(methylsulfanyl)aniline hydrochloride*
CAS No.:	*1209208-42-3*
Cat. No.:	*B1452096*

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Executive Summary & Compound Identity

This guide defines the operational standards for handling **5-Chloro-2-(methylsulfanyl)aniline hydrochloride** (also known as 5-Chloro-2-(methylthio)aniline HCl). This compound is a bifunctional intermediate combining a chlorinated aniline core with a thioether moiety.

Its structural duality presents a unique safety profile: the aniline motif carries risks of methemoglobinemia and sensitization, while the thioether (methylsulfanyl) group introduces volatility, odor issues, and susceptibility to oxidation. The hydrochloride salt form modifies the physical handling requirements, increasing hygroscopicity and water solubility compared to the free base.

Chemical Identity Matrix

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Parameter	Detail
IUPAC Name	5-Chloro-2-(methylsulfanyl)aniline hydrochloride
Common Synonyms	5-Chloro-2-(methylthio)benzenamine HCl; 2-Amino-4-chlorothioanisole HCl
CAS Number (Free Base)	16423-54-4 (Note: HCl salt often unlisted; refer to parent CAS)
Molecular Formula	C_7H_8ClNS[1][2][3][4] · HCl
Molecular Weight	173.66 (Free Base) + 36.46 (HCl) ≈ 210.12 g/mol
Physical State	Off-white to pale yellow crystalline solid (Hygroscopic)
Solubility	Soluble in water, DMSO, Methanol; Sparingly soluble in non-polar solvents.

Toxicological & Hazard Assessment

The safety profile of this molecule is dominated by its metabolic activation. Unlike simple inorganic acids, the primary threat here is the aromatic amine.

Mechanism of Toxicity: The Aniline Pathway

Upon absorption (inhalation or dermal), the compound undergoes hepatic metabolism. The critical danger is Methemoglobinemia.

- N-Hydroxylation: Cytochrome P450 enzymes oxidize the amine to an N-hydroxylamine.
- Hemoglobin Oxidation: This metabolite oxidizes Ferrous iron (Fe^{2+}) in hemoglobin to Ferric iron (Fe^{3+}), creating Methemoglobin (MetHb).
- Hypoxia: MetHb cannot bind oxygen, leading to functional anemia and tissue hypoxia.

GHS Hazard Classification (Derived)

Based on structural analogues and parent amine data.

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Hazard Code	Description	Severity
H301/H311/H331	Toxic if swallowed, in contact with skin, or inhaled.	CRITICAL
H372	Causes damage to organs (Blood) through prolonged exposure.	CRITICAL
H317	May cause an allergic skin reaction.[5]	HIGH
H318	Causes serious eye damage (Acidic salt).[5]	HIGH
H410	Very toxic to aquatic life with long-lasting effects.	ENVIRONMENTAL

Visualizing the Toxicity Pathway

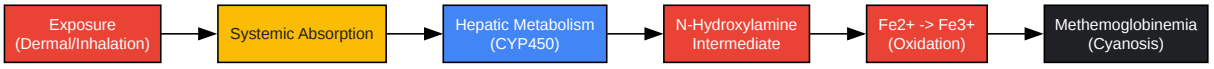

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Figure 1: The metabolic activation pathway leading to Methemoglobinemia. Note the critical role of hepatic oxidation.

Engineering Controls & Personal Protective Equipment (PPE)[4]

Standard laboratory attire is insufficient. The lipophilic nature of the thioether group enhances skin permeation, while the HCl salt creates dust hazards.

The "Double-Barrier" Protocol

Researchers must employ a double-barrier method for all solid handling >100 mg.

- Primary Barrier (Engineering):

- Fume Hood: Mandatory.[6] Minimum face velocity 0.5 m/s.
- Static Control: Use ionizing bars or anti-static weighing boats. HCl salts are prone to static charge, causing "fly-away" dust.

- Secondary Barrier (PPE):
  - Respiratory: If outside a hood (not recommended), use a P3 (EU) or N100 (US) particulate respirator.
  - Hands:Double Glove System.
    - Inner Layer: 4 mil Nitrile (Tactility).
    - Outer Layer: 5-8 mil Nitrile or Laminate (barrier).
    - Rationale: Chlorinated anilines can permeate thin nitrile in <15 minutes. Change outer gloves immediately upon contamination.

Storage Requirements[3][6][7][8][9]

- Atmosphere: Store under Argon or Nitrogen. The methylsulfanyl group is prone to oxidation to sulfoxides (S=O) upon air exposure.
- Hygroscopicity: The HCl salt will absorb atmospheric moisture, forming a sticky gum that is difficult to weigh and prone to hydrolysis. Desiccators are mandatory.
- Segregation: Keep away from oxidizers (e.g., peroxides, permanganates) to prevent violent exothermic oxidation of the sulfur.

Operational Workflow: Synthesis & Handling

This workflow minimizes exposure during the most critical phase: weighing and transfer.

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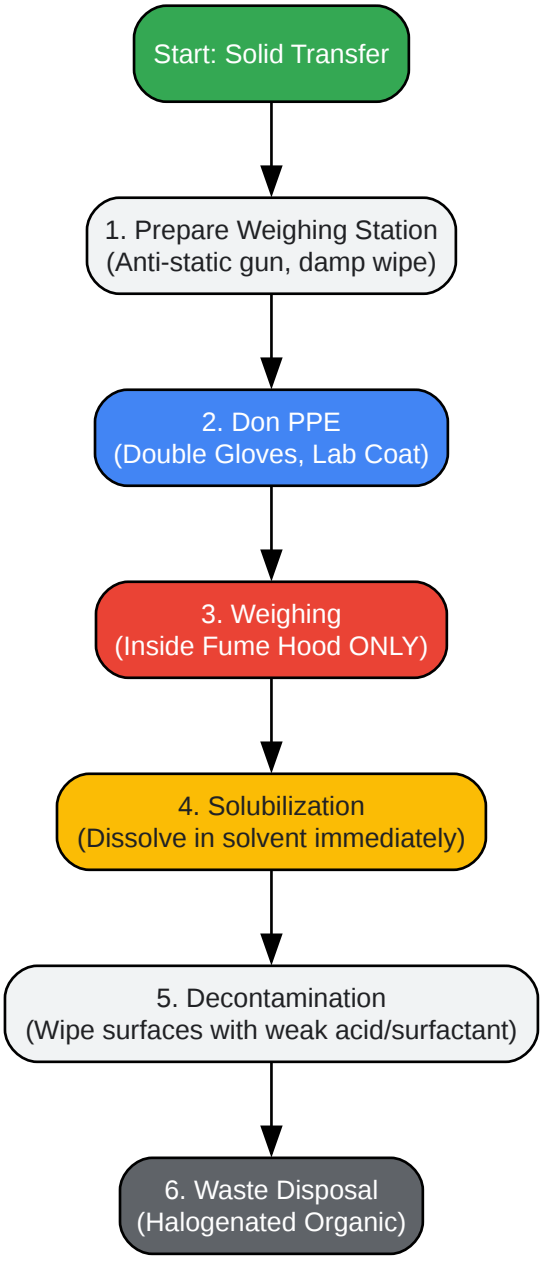

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Figure 2: Step-by-step operational workflow to minimize dust generation and exposure duration.[7]

Step-by-Step Protocol

- Preparation: Place a disposable absorbent mat in the fume hood. Pre-weigh the solvent in the reaction vessel.

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- Weighing:
  - Open the container only inside the hood.
  - Use a disposable spatula.
  - Critical Technique: Do not dump the solid. Gently tap it into the weighing boat to minimize aerosolization.
- Transfer:
  - Transfer the solid immediately into the reaction solvent.
  - Why? Solubilized aniline is easier to contain than airborne dust.
- Decontamination:
  - The HCl salt is acidic. Wipe the balance area with a saturated sodium bicarbonate solution (neutralization) followed by water and ethanol.
  - Dispose of the mat, gloves, and spatula as hazardous waste.

Emergency Response

First Aid Scenarios

Scenario	Immediate Action	Medical Note
Inhalation	Remove to fresh air. Keep calm and warm.	Monitor for delayed pulmonary edema and cyanosis.
Skin Contact	Drench with water for 15 mins.[4][8] Use soap.[5][8][9]	Do NOT use alcohol (increases absorption).
Eye Contact	Rinse for 15 mins. Lift eyelids.	HCl salt causes immediate acidic burns.
Ingestion	Rinse mouth. Do NOT induce vomiting.	Transport to ER immediately.

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Cyanosis Management (The Antidote)

If the victim turns blue (cyanosis) or shows signs of hypoxia (dizziness, headache) despite fresh air:

- Suspect Methemoglobinemia.
- Clinical Intervention: Administer Methylene Blue (1-2 mg/kg IV) intravenously. This reduces Fe^{3+} back to Fe^{2+}.
- Note: Pulse oximetry may give false readings due to MetHb interference.

Waste Management

Disposal must comply with RCRA (US) or local hazardous waste regulations.

- Stream:Halogenated Organic Waste.
- Segregation: Never mix with oxidizing waste streams (Nitric acid waste, Chromic acid waste). The sulfur moiety can act as a reducing agent, causing heat evolution.
- Labeling: Clearly label as "Toxic," "Corrosive," and "Sensitizer."

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